

Application Notes and Protocols for 1-(5-Bromo-2-methoxyphenyl)adamantane

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Compound of Interest

Compound Name: 1-(5-Bromo-2-methoxyphenyl)adamantane

Cat. No.: B139514

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Introduction

1-(5-Bromo-2-methoxyphenyl)adamantane is a crucial synthetic intermediate in the field of medicinal chemistry and drug development. Its unique structure, combining a bulky, lipophilic adamantane cage with a functionalized phenyl ring, makes it a valuable building block for complex molecular architectures. The adamantane moiety is often incorporated into drug candidates to enhance their lipophilicity and stability, thereby improving pharmacokinetic properties such as absorption, distribution, metabolism, and excretion (ADME)[1][2]. This document provides detailed protocols for the synthesis of **1-(5-Bromo-2-methoxyphenyl)adamantane** and its application in further synthetic transformations, particularly in the preparation of Adapalene, a third-generation topical retinoid.

Physicochemical Properties

1-(5-Bromo-2-methoxyphenyl)adamantane is a white to light yellow crystalline solid.[3] Its key physical and chemical properties are summarized in the table below.

Property	Value	References
CAS Number	104224-63-7	[3][4][5][6][7][8]
Molecular Formula	C ₁₇ H ₂₁ BrO	[3][4][5][6][7][9]
Molecular Weight	321.25 g/mol	[3][4][6][7][10]
Appearance	White to light yellow-green solid/powder	[3][6][7]
Melting Point	139-144 °C	[3][6][7][8]
Boiling Point	402.5 ± 38.0 °C (Predicted)	[3][6][7][8][11]
Density	1.346 ± 0.06 g/cm ³ (Predicted)	[3][6][7][8][11]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly)	[3][8]
Synonyms	2-(1-Adamantyl)-4-bromoanisole	[3][4][7][10]

Synthesis Protocols

There are multiple reported routes for the synthesis of **1-(5-Bromo-2-methoxyphenyl)adamantane**. Below are two common and effective protocols.

Protocol 1: Methylation of 2-(1-Adamantyl)-4-bromophenol

This method involves the methylation of the precursor phenol to yield the desired methoxy derivative.

Experimental Workflow: Protocol 1



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*Workflow for the synthesis of **1-(5-Bromo-2-methoxyphenyl)adamantane** via methylation.*

Methodology:

- To a stirred mixture of anhydrous N,N-dimethylformamide (5 ml), add 2-(1-adamantyl)-4-bromophenol (0.5 g; 1.62 mmol) and anhydrous potassium carbonate (0.335 g; 2.42 mmol).
[3][9]
- Add iodomethane (1 ml) to the mixture.[3][9]
- Stir the reaction mixture at room temperature for 2 hours.[3][9]
- Upon completion, dilute the mixture with distilled water (100 ml).[3][9]
- Extract the aqueous layer with ethyl acetate (100 ml).[3][9]
- Combine the organic layers, dry with anhydrous magnesium sulfate, and filter.[3][9]
- Pass the filtrate through a silica gel column to remove impurities.[3][9]
- Concentrate the filtrate under reduced pressure to yield the final product.[3][9]

Quantitative Data:

Reactant	Molar Eq.	Quantity
2-(1-Adamantyl)-4-bromophenol	1.0	0.5 g (1.62 mmol)
Anhydrous Potassium Carbonate	1.5	0.335 g (2.42 mmol)
Iodomethane	-	1 ml
Anhydrous DMF	-	5 ml

| Product Yield | | 0.49 g (94%)[3][9] |

Protocol 2: Friedel-Crafts Alkylation of 4-Bromoanisole

This protocol utilizes a direct alkylation of 4-bromoanisole with 1-adamantanol in the presence of a strong acid.

Methodology:

- Dissolve 1-adamantanol (30.25 g, 200 mmol) and 4-bromoanisole (37.21 g, 200 mmol) in dichloromethane (130 mL).[9]
- Add concentrated sulfuric acid (11 mL) dropwise to the solution.[9]
- Stir the resulting light pink solution at ambient temperature for 20 hours.[9]
- Decant the solvent. Add water (100 mL) and hexane (100 mL) to the remaining solid.[9]
- Filter the solid, wash with hexane, and dry to yield the product.[9]
- The supernatant can be further diluted with hexane, washed with water and brine, dried over MgSO_4 , and filtered through a silica gel pad to recover additional product.[9]

Quantitative Data:

Reactant	Molar Eq.	Quantity
1-Adamantanol	1.0	30.25 g (200 mmol)
4-Bromoanisole	1.0	37.21 g (200 mmol)
Concentrated H ₂ SO ₄	-	11 mL
Dichloromethane	-	130 mL

| Product Yield | | ~75%[\[9\]](#) |

Spectroscopic Data

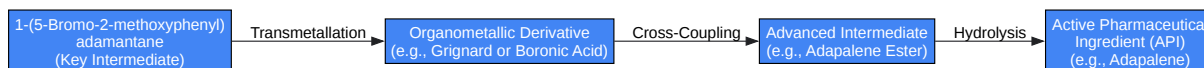
The identity and purity of **1-(5-Bromo-2-methoxyphenyl)adamantane** can be confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy.

Data Type	Spectroscopic Details	References
¹ H-NMR (CDCl ₃)	δ: 7.27-7.22 (m, 2H); 6.31 (d, 1H, J = 6.5 Hz); 3.78 (s, 3H); 2.04 (s, 10H); 1.74 (br, 5H)	[3] [9]
¹³ C-NMR (DMSO-d ₆ , Predicted)	δ: 1.75 (s, 6H), 2.03 (s, 9H), 3.81 (s, 3H), 6.82 (d, 1H, J=8 Hz), 7.17 (s, 1H), 7.23 (d, 1H, J=8 Hz)	[11]

Applications as a Synthetic Intermediate

The primary application of **1-(5-Bromo-2-methoxyphenyl)adamantane** is as a precursor for more complex molecules, most notably in the synthesis of Adapalene.[\[3\]](#)[\[12\]](#) The bromo-substituent provides a reactive handle for carbon-carbon bond formation through various cross-coupling reactions.

Logical Flow in Drug Synthesis



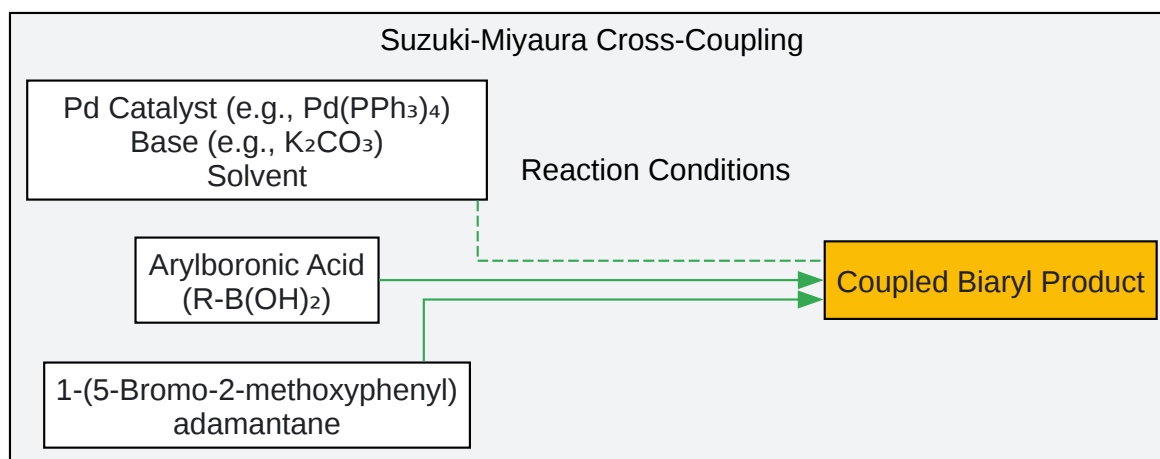
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General synthetic pathway utilizing the intermediate in drug development.

Protocol 3: General Procedure for Suzuki-Miyaura Cross-Coupling

This protocol outlines a general procedure for the palladium-catalyzed Suzuki-Miyaura coupling of **1-(5-Bromo-2-methoxyphenyl)adamantane** with an arylboronic acid. This reaction is a powerful method for forming biaryl structures, which are common motifs in pharmacologically active molecules.^{[13][14]}

Synthetic Pathway: Suzuki-Miyaura Coupling



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Schematic of the Suzuki-Miyaura cross-coupling reaction.

Methodology:

- **Reaction Setup:** In a dry Schlenk flask under an inert atmosphere (Argon or Nitrogen), combine **1-(5-Bromo-2-methoxyphenyl)adamantane** (1.0 equiv.), the desired arylboronic acid (1.2 equiv.), a palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%), and a base (e.g., K₂CO₃ or K₃PO₄, 2.0-3.0 equiv.).^{[13][14][15]}
- **Solvent Addition:** Add a degassed solvent system, typically a mixture of an organic solvent like 1,4-dioxane or DME and water (e.g., 4:1 ratio).^{[13][14][15]}
- **Reaction:** Heat the mixture with vigorous stirring to 80-100 °C.^[14]
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.^[16]
- **Work-up:** Cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash sequentially with water and brine.^{[15][16]}
- **Isolation:** Dry the organic layer over anhydrous Na₂SO₄ or MgSO₄, filter, and concentrate under reduced pressure.^[15]
- **Purification:** Purify the crude residue by column chromatography on silica gel to obtain the pure biaryl product.^{[14][15]}

This versatile intermediate's ability to undergo such transformations makes it a valuable component in the synthetic chemist's toolbox for constructing complex, biologically relevant molecules.

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